

3-Methylbenzenesulfonic acid hydrate physical and chemical properties

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Compound of Interest

Compound Name: 3-Methylbenzenesulfonic acid hydrate

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In-depth Technical Guide: 3-Methylbenzenesulfonic Acid Hydrate

This technical guide offers a detailed examination of the physical and chemical properties of **3-methylbenzenesulfonic acid hydrate**, a compound of considerable importance in organic synthesis and pharmaceutical research. The content is tailored for researchers, scientists, and professionals in drug development, providing field-tested insights and robust data.

Compound Profile and Introduction

3-Methylbenzenesulfonic acid, also known as m-toluenesulfonic acid, is an aromatic sulfonic acid. In its hydrated form, it incorporates water molecules within its crystal lattice. This organic acid is a strong, non-oxidizing catalyst used in a multitude of chemical reactions, such as esterification, alkylation, and dehydration. A key advantage of 3-methylbenzenesulfonic acid is its enhanced solubility in organic solvents compared to inorganic mineral acids, making it a versatile choice in various synthetic protocols. It also serves as a crucial intermediate in the production of other chemicals, for instance, it is a key precursor in the industrial synthesis of m-cresol.^[1]

Physicochemical Characteristics

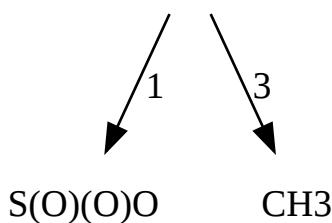
A thorough understanding of a compound's physicochemical properties is essential for its effective application. The key properties of **3-methylbenzenesulfonic acid hydrate** are compiled below.

Property	Value	Source(s)
Chemical Formula	C ₇ H ₁₀ O ₄ S	[2][3][4]
Molecular Weight	190.22 g/mol	[2][4]
Appearance	Solid	[2]
CAS Number	312619-56-0	[2][3][4]
IUPAC Name	3-methylbenzenesulfonic acid hydrate	
Storage	Sealed in dry, room temperature conditions.	[4]

These properties are fundamental in selecting appropriate solvents, determining reaction conditions, and devising purification strategies.

Chemical Structure and Reactivity

The molecular structure of 3-methylbenzenesulfonic acid features a benzene ring substituted with a methyl group and a sulfonic acid group at the meta-position. The sulfonic acid moiety is the source of its strong acidic character.



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Caption: Basic structural representation of 3-methylbenzenesulfonic acid.

The reactivity of **3-methylbenzenesulfonic acid hydrate** is primarily governed by its acidic proton. The methyl group, being electron-donating, slightly modulates the acidity and reactivity of the sulfonic acid group in comparison to benzenesulfonic acid.

Catalytic Role in Organic Synthesis

3-Methylbenzenesulfonic acid is a potent Brønsted acid catalyst.^[1] Its utility is demonstrated in various organic transformations, including benzylation of aromatic compounds and esterification reactions.^{[1][5]} In acid-catalyzed reactions, the sulfonic acid protonates a reactant, rendering it more susceptible to nucleophilic attack.^[1] For instance, in esterification, the carbonyl oxygen of the carboxylic acid is protonated, which activates the carbonyl carbon for attack by the alcohol.^[1] This catalytic cycle efficiently produces the desired ester and regenerates the acid catalyst.^[1]

Caption: Simplified workflow of an acid-catalyzed esterification.

Experimental Protocols

Safety and Handling

3-Methylbenzenesulfonic acid hydrate is classified as a corrosive and harmful substance.^[6] It can cause severe skin burns and eye damage, and is harmful if swallowed.^[6] Therefore, it is imperative to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.^{[7][8][9][10]} In case of accidental contact, immediately flush the affected area with copious amounts of water and seek prompt medical attention.^{[7][8][10][11]}

Representative Synthetic Protocol: Benzylation of Anisole

This protocol outlines a method for the benzylation of aromatic compounds using 3-methylbenzenesulfonic acid as a catalyst, adapted from a study by Zolfigol et al. (2013).^[5]

Materials:

- Anisole

- Benzyl acetate
- 3-Methyl-1-sulfonic acid imidazolium tetrachloroaluminate (as a form of the catalyst)[\[5\]](#)
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer and hotplate
- Condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, combine anisole and benzyl acetate.
- Catalyst Addition: Add a catalytic amount (e.g., 5 mol%) of 3-methyl-1-sulfonic acid imidazolium tetrachloroaluminate.[\[5\]](#)
- Reaction Conditions: Heat the mixture to 70-80 °C with stirring under solvent-free conditions. [\[5\]](#) Monitor the reaction progress by thin-layer chromatography.
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute the mixture with ethyl acetate and wash with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired benzylated product.

This protocol, with its simple methodology and easy work-up, demonstrates the efficiency of 3-methylbenzenesulfonic acid in facilitating organic transformations.[\[5\]](#)

Conclusion

3-Methylbenzenesulfonic acid hydrate is a highly effective and versatile strong acid catalyst with significant applications in organic synthesis. Its advantageous solubility in organic media and its ability to promote reactions under mild conditions make it an indispensable tool for chemists in both academic and industrial laboratories. A comprehensive understanding of its physical and chemical properties, coupled with strict adherence to safety protocols, is crucial for its successful and safe utilization.

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